

Technical Guide: Spectroscopic Characterization of 4,4'-Ditolylchloromethane

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Compound of Interest

Compound Name: *Benzene, 1,1'-(chloromethylene)bis(4-methyl-*
CAS No.: 13389-70-3
Cat. No.: B12648248

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Executive Summary & Compound Identity

4,4'-Ditolylchloromethane (CAS: 13389-70-3), often referred to as 4,4'-dimethylbenzhydryl chloride, serves as a benchmark electrophile in solvolysis studies. Its reactivity is governed by the stability of the resulting 4,4'-dimethylbenzhydryl cation, which is stabilized by the inductive and hyperconjugative effects of the para-methyl groups.

This guide outlines the synthesis, purification, and definitive spectroscopic signatures (NMR, IR, MS) required to validate the identity and purity of this compound.

Property	Data
IUPAC Name	1-(Chloro(4-methylphenyl)methyl)-4-methylbenzene
Formula	C ₁₅ H ₁₅ Cl
Molecular Weight	230.73 g/mol
Appearance	Low-melting solid or viscous pale-yellow oil (dependent on purity)
Solubility	Soluble in DCM, CHCl ₃ , THF; hydrolyzes rapidly in water/alcohols

Synthesis & Sample Preparation

To obtain high-fidelity spectroscopic data, the compound must be synthesized fresh due to its hydrolytic instability. The following protocol minimizes the formation of the corresponding alcohol (4,4'-dimethylbenzhydrol) or ether byproducts.

Optimized Synthesis Protocol

Reaction:

- Setup: Flame-dry a 50 mL round-bottom flask equipped with a magnetic stir bar and a Claisen adapter connected to an inert gas line (Ar or N₂).
- Dissolution: Dissolve 4,4'-dimethylbenzhydrol (1.0 eq) in anhydrous Dichloromethane (DCM) (0.2 M concentration).
- Chlorination: Cool the solution to 0°C. Add Thionyl Chloride () (1.2 eq) dropwise via syringe.
- Reaction: Allow the mixture to warm to room temperature and stir for 2–4 hours. Monitor by TLC (Hexane/EtOAc) for the disappearance of the starting alcohol.
- Workup (Anhydrous): Evaporate the solvent and excess

under reduced pressure (rotary evaporator with a base trap).

- Purification: Redissolve the crude oil in dry Hexane and filter to remove any polar impurities. Evaporate Hexane to yield the pure chloride.
 - Note: Do not perform an aqueous wash, as this will hydrolyze the product back to the alcohol.

Spectroscopic Atlas

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR data reflects the

symmetry of the molecule. The key diagnostic signal is the methine proton, which appears significantly deshielded due to the electronegative chlorine atom, though slightly shielded relative to unsubstituted benzhydryl chloride (

6.14 ppm) due to the electron-donating methyl groups.

Table 1: ^1H NMR Data (CDCl_3 , 300/400 MHz)

Position	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment
Ar-CH ₃	2.32	Singlet (s)	6H	-	Methyl protons
CH-Cl	6.10	Singlet (s)	1H	-	Methine proton (Benzylic)
Ar-H	7.14	Doublet (d)	4H	8.0	Meta to CH-Cl (Ortho to Me)
Ar-H	7.28	Doublet (d)	4H	8.0	Ortho to CH-Cl (Meta to Me)

Interpretation: The aromatic region typically displays an AA'BB' pattern characteristic of para-substituted benzene rings. The chemical shift of the methine proton (6.10 ppm) is the primary indicator of successful chlorination; the precursor alcohol methine typically appears upfield around 5.7–5.8 ppm.

Table 2: ^{13}C NMR Data (CDCl_3 , 75/100 MHz)

Carbon Type	Shift (, ppm)	Assignment
Alkyl	21.1	Methyl carbons ()
Methine	64.5	Chloromethine carbon ()
Aromatic	127.5	Aromatic CH (Ortho to CH-Cl)
Aromatic	129.1	Aromatic CH (Meta to CH-Cl)
Quaternary	137.8	Aromatic C (Para to CH-Cl, attached to Me)
Quaternary	138.5	Aromatic C (Ipso to CH-Cl)

B. Infrared (IR) Spectroscopy

The IR spectrum confirms the presence of the alkyl halide and the aromatic system while ruling out the presence of a hydroxyl group (broad band at $3300\text{--}3400\text{ cm}^{-1}$) which would indicate hydrolysis.

Table 3: Key IR Absorption Bands (Neat/ATR)

Wavenumber (cm ⁻¹)	Intensity	Vibrational Mode	Functional Group
3020–3050	Weak	C-H Stretch ()	Aromatic Ring
2850–2920	Medium	C-H Stretch ()	Methyl Groups
1610, 1510	Medium	C=C Stretch	Aromatic Ring Skeleton
810–820	Strong	C-H Bend (Out-of-plane)	Para-substituted Benzene
680–750	Strong	C-Cl Stretch	Alkyl Chloride

C. Mass Spectrometry (MS)

The mass spectrum is dominated by the stability of the carbocation formed upon the loss of the chlorine atom. This is a classic example of ionization favored by resonance stabilization.

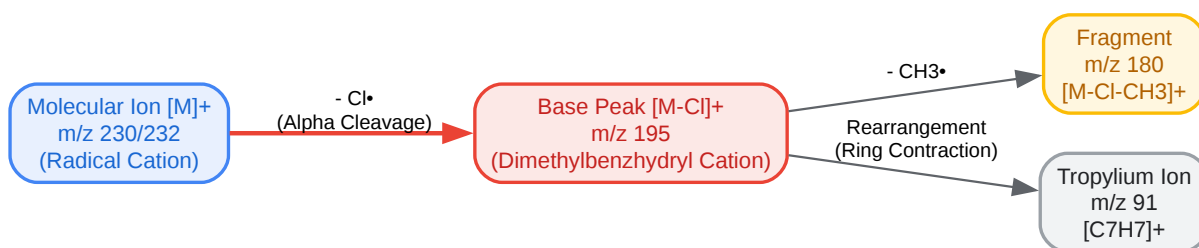
Table 4: MS Fragmentation Data (EI, 70 eV)

m/z	Relative Abundance	Ion Identity	Fragment Structure
230 / 232	~20% / ~6%		Molecular Ion (Shows 3:1 Cl isotope pattern)
195	100% (Base Peak)		4,4'-Dimethylbenzhydryl Cation
180	~15%		Loss of methyl group from cation
165	~10%		Loss of second methyl group
91	~20%		Tropylium Ion (Rearrangement)

Mechanistic Analysis & Visualization

MS Fragmentation Pathway

The following diagram illustrates the ionization and subsequent fragmentation of 4,4'-Ditolychloromethane. The pathway highlights the formation of the base peak (m/z 195) via heterolytic cleavage of the C-Cl bond, driven by the high stability of the diarylcarbenium ion.

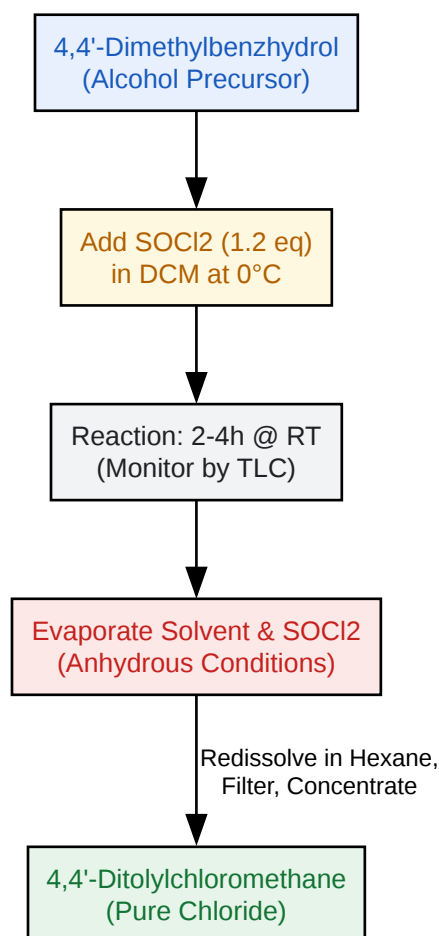


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Caption: Fragmentation pathway showing the dominant formation of the resonance-stabilized carbocation (m/z 195).

Synthesis Workflow

This flowchart visualizes the critical steps in the synthesis to ensure the isolation of the chloride rather than the hydrolyzed alcohol.



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Caption: Anhydrous synthesis workflow preventing hydrolysis of the labile C-Cl bond.

References

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